

rosaramicin Enterobacteriaceae activity pH comparison

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Compound Focus: Rosaramicin

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Pharmacokinetic and Activity Profile of Rosaramicin

The table below summarizes key experimental data available for **rosaramicin**. Please note that while it provides a foundation, it lacks direct information on pH-dependent activity against Enterobacteriaceae.

Parameter	Experimental Data / Findings	Source Context
Class	Macrolide antibiotic	[1] [2]
In vitro Activity	Similar to erythromycin; active against penicillin-susceptible and multiply-resistant pneumococci.	[2]
Metabolism	Extensively metabolized. Serum levels of unchanged drug were only 19% of total radioactivity after administration.	[3]
Major Metabolite	20-bis-ureidorosaramicin	[3]
Primary Excretion	Feces (86.7% of administered dose); Urine (7.0% of administered dose).	[3]
Bioavailability	32-39% (oral administration)	[3]

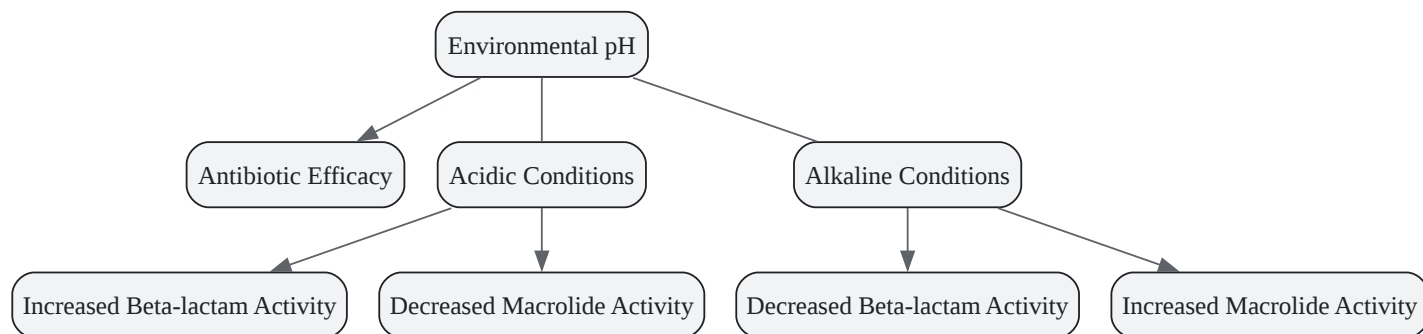
Parameter	Experimental Data / Findings	Source Context
Serum Half-life (Elimination)	3.28 hours	[3]
Volume of Distribution	3.78 L/kg, indicating extensive tissue distribution.	[3]
Efficacy in Animal Model	Less effective than penicillin G in treating experimental pneumococcal meningitis in rabbits.	[1]

The Influence of pH on Antibiotic Efficacy

Although direct data for **rosaramicin** is unavailable, research on other antibiotics confirms that pH is a critical factor influencing efficacy. The table below summarizes how pH affects different antibiotic classes, which may provide useful context for designing your own experiments with **rosaramicin**.

Antibiotic Class	Effect of Alkaline pH	Effect of Acidic pH
Aminoglycosides & Macrolides	Reduced activity [4]	-
Beta-lactams	-	Increased activity [4]
Quinolones (e.g., Levofloxacin)	-	Reduced activity (observed in Gram-negative rods) [4]
Monobactams (e.g., Aztreonam)	-	Reduced activity (observed on <i>P. aeruginosa</i>) [4]

This general relationship can be visualized in the following diagram:



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Key Experimental Protocols for Reference

To facilitate your own research, here are detailed methodologies from the studies cited.

- **Pharmacokinetic Study in Humans** [3]:
 - **Administration:** 500 mg of **rosaramicin** was administered via three routes: 1-hour intravenous infusion, oral solution, and oral tablets.
 - **Sample Analysis:** Serum levels of **rosaramicin** were determined using a high-pressure liquid chromatographic (HPLC) method. Metabolism was evaluated using radiolabeled [14C]**rosaramicin**, and metabolites in urine and feces were isolated and identified.
- **Antibiotic Susceptibility Testing (Disk Diffusion)** [4]:
 - **Inoculum Preparation:** Test organisms were grown overnight in broth, then added to saline to achieve a concentration of 1×10^6 CFUs/ml.
 - **Inoculation:** The suspension was swabbed onto Mueller Hinton Agar (MHA) plates adjusted to specific pH levels (e.g., 7.0 and 5.5) using hydrochloric acid or sodium hydroxide.
 - **Disk Application & Incubation:** Antibiotic disks were placed on the inoculated agar. After incubation, the Zone of Inhibition (ZOI) around each disk was measured.
- **Animal Efficacy Model (Meningitis)** [1]:
 - **Infection Model:** Rabbits were infected intracisternally with *Streptococcus pneumoniae*.
 - **Treatment:** Therapy was initiated 96 hours post-infection. **Rosaramicin** was administered via continuous intravenous infusion at 25 mg/kg per hour for 8 hours, or via intramuscular injection at various daily doses for 5 days.
 - **Outcome Measurement:** Bacterial concentrations in cerebrospinal fluid (CSF) were measured, and treatment cure rates were assessed.

Key Insights for Your Research

- **Data Gap Exists:** The search results confirm a lack of direct, head-to-head experimental data on **rosaramicin**'s activity against Enterobacteriaceae across a pH gradient.
- **Leverage Available Protocols:** The experimental methods used in older **rosaramicin** studies and modern pH-efficacy research provide a robust framework for designing your own comparative experiments.
- **Consider the Resistance Context:** When evaluating any antibiotic against Enterobacteriaceae, it is crucial to account for widespread resistance mechanisms, particularly **Extended-Spectrum Beta-Lactamases (ESBLs)** and **Carbapenem-resistant Enterobacteriaceae (CRE)**, which were highlighted in the more recent search results [5] [6] [7].

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To cite this document: Smolecule. [rosaramicin Enterobacteriaceae activity pH comparison].

Smolecule, [2026]. [Online PDF]. Available at:

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